Piribedil N-Oxide: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Piribedil N-Oxide*
CAS No.:	*53954-71-5*
Cat. No.:	*B590300*

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CAS Number: 53954-71-5 Molecular Formula: $C_{16}H_{18}N_4O_3$

This technical guide provides an in-depth overview of **Piribedil N-Oxide**, a metabolite of the dopamine agonist Piribedil. The information is tailored for researchers, scientists, and professionals in drug development, offering a consolidated resource on its chemical properties, synthesis, and biological context.

Chemical and Physical Data

The following table summarizes the key chemical and physical properties of **Piribedil N-Oxide**.

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Property	Value	Reference
CAS Number	53954-71-5	[1][2][3][4][5]
Molecular Formula	$C_{16}H_{18}N_4O_3$	
Molecular Weight	314.34 g/mol	
IUPAC Name	1-(benzo[d]dioxol-5-ylmethyl)-4-(pyrimidin-2-yl)piperazine 1-oxide	
Appearance	Solid	
Purity	≥90%	
Solubility	Slightly soluble in DMF and DMSO; 5 mg/mL in Ethanol; 1 mg/mL in PBS (pH 7.2)	
λmax	240 nm	
Storage	-20°C	
Stability	≥ 4 years	

Synthesis and Characterization

While **Piribedil N-Oxide** is primarily known as a metabolite of Piribedil, its chemical synthesis can be achieved through the N-oxidation of the parent compound. A detailed experimental protocol from a peer-reviewed source is not readily available; however, a plausible synthetic approach based on established methodologies for the N-oxidation of tertiary amines, particularly those in heterocyclic systems, is presented below.

Proposed Experimental Protocol: Synthesis of **Piribedil N-Oxide**

Objective: To synthesize **Piribedil N-Oxide** via the oxidation of Piribedil.

Reagents and Materials:

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- Piribedil
- meta-Chloroperoxybenzoic acid (m-CPBA) or Hydrogen Peroxide (30%)
- Dichloromethane (DCM) or Acetic Acid
- Sodium bicarbonate ($NaHCO_3$) solution (saturated)
- Sodium sulfite (Na_2SO_3) solution
- Magnesium sulfate ($MgSO_4$) or Sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate, methanol)

Procedure using m-CPBA:

- Dissolve Piribedil in a suitable solvent such as dichloromethane (DCM).
- Cool the solution in an ice bath to 0-5°C.
- Slowly add a solution of meta-chloroperoxybenzoic acid (m-CPBA) (1.1 to 1.5 equivalents) in DCM to the cooled Piribedil solution while stirring.
- Monitor the reaction progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Once the reaction is complete, quench the excess m-CPBA by adding a saturated aqueous solution of sodium sulfite.
- Wash the organic layer with a saturated aqueous solution of sodium bicarbonate to remove meta-chlorobenzoic acid, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

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- Purify the crude **Piribedil N-Oxide** using column chromatography on silica gel with a suitable eluent system (e.g., a gradient of methanol in ethyl acetate).
- Characterize the purified product using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) to confirm its identity and purity.

Procedure using Hydrogen Peroxide:

- Dissolve Piribedil in a suitable solvent like acetic acid.
- Slowly add 30% hydrogen peroxide to the solution.
- Heat the reaction mixture gently if necessary and monitor its progress by TLC or HPLC.
- Upon completion, carefully neutralize the reaction mixture.
- Extract the product with a suitable organic solvent.
- Wash, dry, and concentrate the organic phase.
- Purify the crude product by column chromatography as described above.

Characterization

The structural confirmation of the synthesized **Piribedil N-Oxide** would involve:

- ^{1}H and ^{13}C NMR Spectroscopy: To confirm the presence of the N-oxide moiety, which would cause characteristic shifts in the signals of the protons and carbons adjacent to the oxidized nitrogen atom in the piperazine ring.
- Mass Spectrometry: To determine the molecular weight and fragmentation pattern. The molecular ion peak should correspond to the calculated molecular weight of **Piribedil N-Oxide**.
- HPLC: To assess the purity of the final compound.

Biological Context and Activity

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Piribedil N-Oxide is identified as a metabolite of Piribedil. Studies on the metabolism of Piribedil have shown that it undergoes several biotransformation pathways, including N-oxidation. However, research suggests that **Piribedil N-Oxide** has a limited contribution to the overall dopaminergic activity of the parent drug in animal models. One study noted that the catechol, p-hydroxylated, and N-oxide metabolites were found in only trace amounts in the rat brain, and when administered directly, they did not produce the same effects on dopamine metabolites as Piribedil itself.

Signaling Pathways of Piribedil

To understand the biological context of **Piribedil N-Oxide**, it is essential to consider the signaling pathways of its parent compound, Piribedil. Piribedil is a non-ergot dopamine agonist that primarily acts on D2 and D3 dopamine receptors and also exhibits antagonistic properties at α2-adrenergic receptors.

Dopamine D2 Receptor Signaling Pathway

The diagram below illustrates the general signaling cascade initiated by the activation of dopamine D2 receptors, a primary target of Piribedil.

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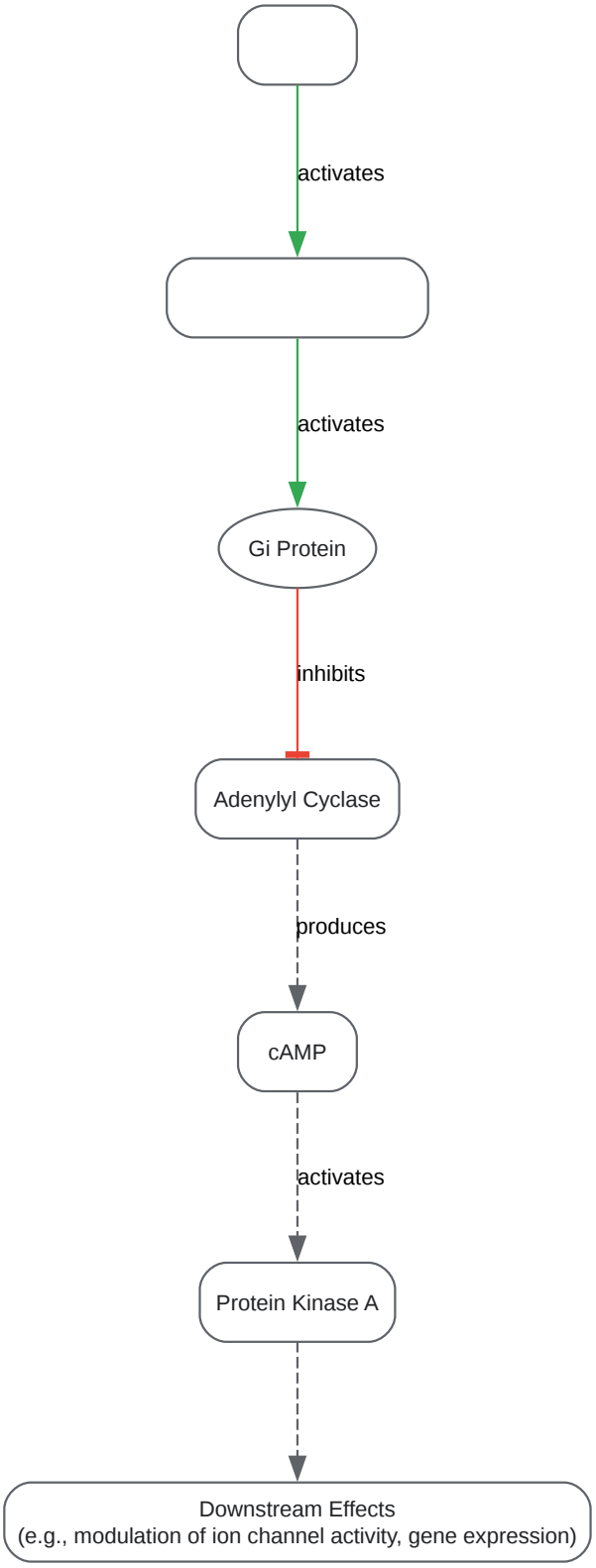

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Caption: Dopamine D2 receptor signaling cascade initiated by Piribedil.

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Alpha-2 Adrenergic Receptor Antagonism

Piribedil also acts as an antagonist at α2-adrenergic receptors. This action can lead to an increase in the release of norepinephrine.

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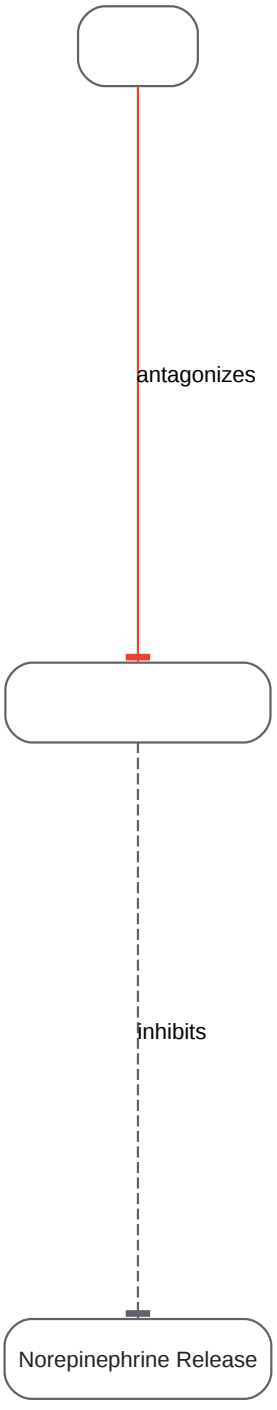

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Caption: Antagonistic action of Piribedil at α2-adrenergic receptors.

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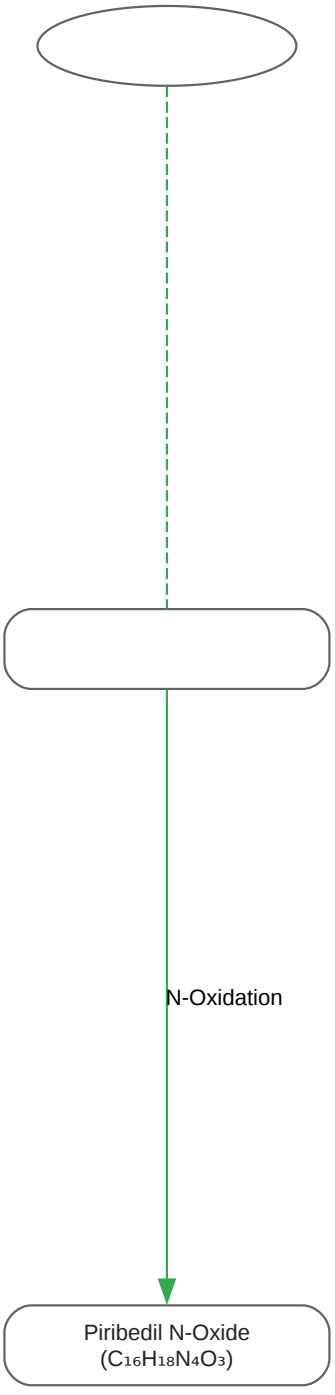
Metabolic Pathway of Piribedil

The following diagram illustrates the metabolic conversion of Piribedil to **Piribedil N-Oxide**.



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Caption: Metabolic conversion of Piribedil to **Piribedil N-Oxide**.

In summary, **Piribedil N-Oxide** is a known metabolite of Piribedil with established chemical properties. While its direct pharmacological activity appears to be limited compared to the parent compound, its study is crucial for a comprehensive understanding of Piribedil's pharmacokinetics and metabolism. The provided information and diagrams offer a foundational resource for researchers in this field.

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